

A Comprehensive Technical Guide to the Solubility of 2-Methylhexan-2-ol

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Compound of Interest

Compound Name: 2-Methylhexan-2-ol

Cat. No.: B1585243

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **2-methylhexan-2-ol** in water and various organic solvents. The document presents available quantitative data, outlines detailed experimental protocols for solubility determination, and offers a logical workflow for assessing the solubility of similar compounds.

Introduction to 2-Methylhexan-2-ol and its Solubility

2-Methylhexan-2-ol (CAS No: 625-23-0) is a tertiary alcohol with the chemical formula $C_7H_{16}O$. Its molecular structure, featuring a hydroxyl (-OH) group and a six-carbon chain with a methyl branch, dictates its solubility characteristics. The polar hydroxyl group allows for hydrogen bonding with polar solvents like water, while the non-polar alkyl chain influences its interaction with organic solvents. Understanding the solubility of this compound is critical in various applications, including its use as a solvent and as an intermediate in organic synthesis.

Quantitative Solubility Data

Precise quantitative solubility data for **2-methylhexan-2-ol** in a wide range of organic solvents is not extensively available in published literature. However, its solubility in water has been experimentally determined. The following table summarizes the known quantitative solubility data.

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Reference(s)
Water	25	9.61	0.0827	[1][2][3]
Water	25	9.7	0.0835	[4]

Note: The slight variation in reported values is likely due to different experimental methodologies.

Qualitative Solubility in Organic Solvents

Based on the principle of "like dissolves like," **2-methylhexan-2-ol** is generally described as being miscible with most organic solvents. Its solubility in various organic compounds can be predicted based on their polarity:

- Polar Protic Solvents (e.g., Ethanol, Methanol): **2-Methylhexan-2-ol** is expected to be miscible in all proportions with short-chain alcohols like ethanol and methanol. The hydroxyl group of **2-methylhexan-2-ol** can readily form hydrogen bonds with the hydroxyl groups of these solvents.
- Polar Aprotic Solvents (e.g., Acetone, Dimethyl Sulfoxide): High solubility is anticipated in polar aprotic solvents like acetone and DMSO. The polar nature of the carbonyl group in acetone and the sulfoxide group in DMSO can interact favorably with the hydroxyl group of **2-methylhexan-2-ol**. One source indicates a solubility of ≥ 200 mg/mL in DMSO.
- Non-Polar Solvents (e.g., Hexane, Diethyl Ether): **2-Methylhexan-2-ol** is expected to be soluble in non-polar solvents. The non-polar alkyl chain of **2-methylhexan-2-ol** interacts favorably with the non-polar molecules of hexane and diethyl ether through London dispersion forces.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **2-methylhexan-2-ol** in various solvents, a standardized experimental protocol should be followed. The "shake-flask" method is a widely accepted and accurate technique.

Principle of the Shake-Flask Method

This method involves adding an excess amount of the solute (**2-methylhexan-2-ol**) to a known volume of the solvent. The mixture is then agitated at a constant temperature until equilibrium is reached, at which point the concentration of the dissolved solute in the saturated solution is determined analytically.

Materials and Equipment

- **2-Methylhexan-2-ol** (high purity)
- Solvent of interest (e.g., water, ethanol, hexane)
- Analytical balance
- Volumetric flasks and pipettes
- Temperature-controlled shaker or water bath
- Centrifuge
- Syringes and filters (e.g., 0.45 μm PTFE or other suitable material)
- Analytical instrument for concentration measurement (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography (HPLC))

Experimental Procedure

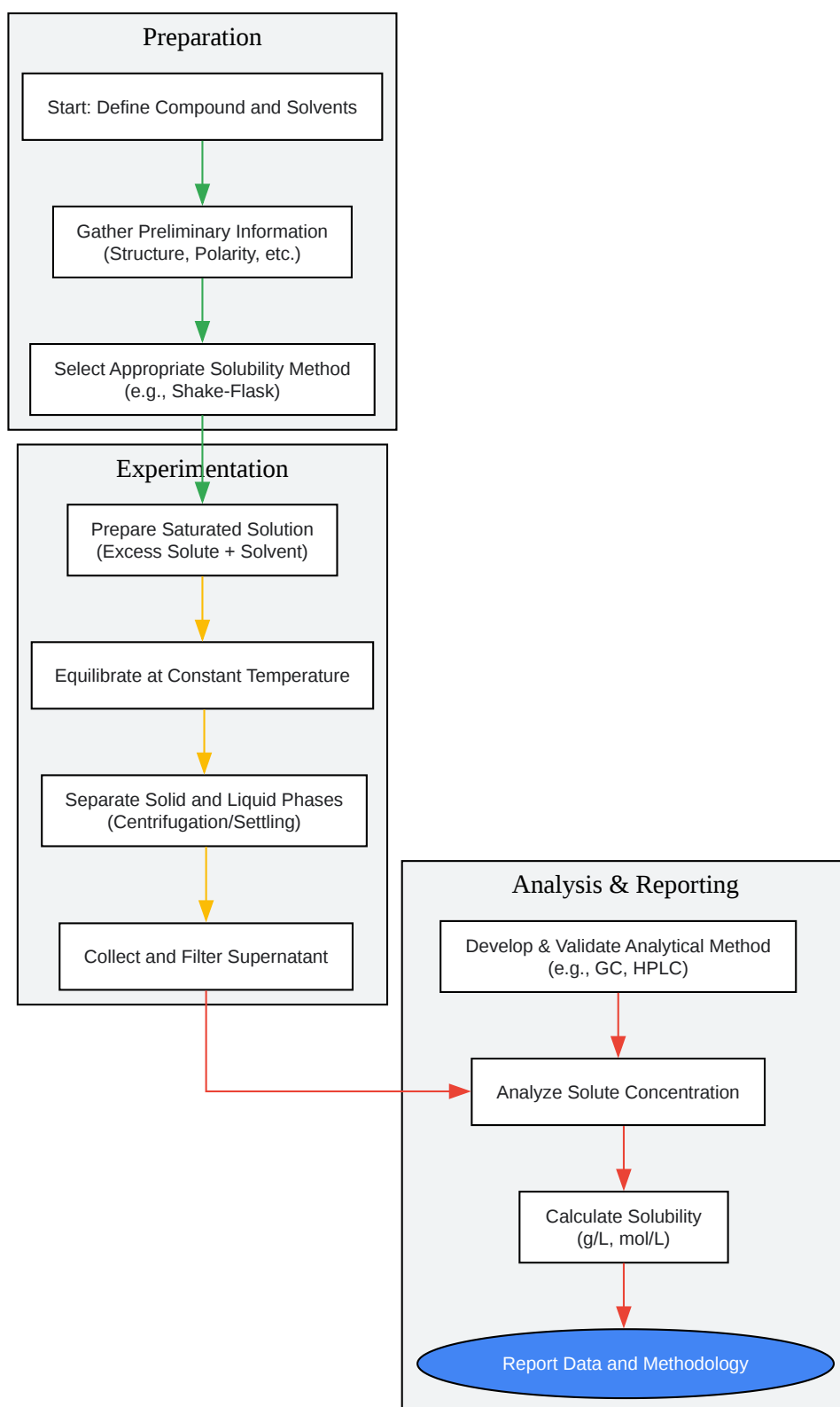
- **Preparation of the Sample:** Accurately weigh an excess amount of **2-methylhexan-2-ol** and add it to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solute is essential to ensure a saturated solution.
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to reach equilibrium. A preliminary study can determine the necessary equilibration time (typically 24 to 48 hours).

- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. If necessary, centrifuge the sample at the same temperature to facilitate the separation of the solid and liquid phases.
- **Sample Collection:** Carefully extract an aliquot of the clear, saturated supernatant using a syringe. To ensure no solid particles are transferred, pass the sample through a filter compatible with the solvent and solute.
- **Dilution (if necessary):** Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- **Analysis:** Analyze the concentration of **2-methylhexan-2-ol** in the diluted solution using a calibrated analytical method (e.g., GC-FID or HPLC).
- **Calculation:** Calculate the solubility of **2-methylhexan-2-ol** in the solvent, taking into account any dilution factors. The solubility is typically expressed in g/L or mol/L.

For a standardized approach to determining water solubility, the OECD Test Guideline 105 provides a detailed framework.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Logical Workflow for Solubility Determination

The following diagram illustrates a logical workflow for determining the solubility of a compound like **2-methylhexan-2-ol**.



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Caption: A logical workflow for the experimental determination of solubility.

Conclusion

This technical guide has summarized the available solubility data for **2-methylhexan-2-ol** in water and provided a qualitative assessment of its solubility in common organic solvents. For researchers and professionals requiring precise quantitative data, a detailed experimental protocol based on the shake-flask method has been outlined. The provided workflow offers a systematic approach to solubility determination, ensuring accurate and reproducible results. Further experimental investigation is encouraged to expand the quantitative solubility database for **2-methylhexan-2-ol** in a broader range of organic solvents.

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